

JWH-133: A Selective CB2 Agonist for Immunomodulation Studies

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Compound of Interest

Compound Name: JWH-133

Cat. No.: B1673184

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Application Notes and Protocols for Flow Cytometry Analysis of Treated Immune Cells

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing the selective cannabinoid receptor 2 (CB2) agonist, **JWH-133**, for in vitro studies of immune cell function. Detailed protocols for treating immune cells with **JWH-133** and subsequent analysis using flow cytometry are provided, focusing on immunophenotyping, apoptosis, and cytokine production.

Introduction

JWH-133 is a synthetic cannabinoid that acts as a potent and selective agonist for the CB2 receptor, with a binding affinity (K_i) of 3.4 nM and approximately 200-fold selectivity over the CB1 receptor.^[1] The CB2 receptor is primarily expressed on cells of the immune system, including T-cells, B-cells, macrophages, and dendritic cells.^[1] Activation of the CB2 receptor is generally associated with anti-inflammatory and immunomodulatory effects, making **JWH-133** a valuable tool for investigating the role of the CB2 receptor in immune regulation and a potential therapeutic agent for inflammatory conditions.^{[1][2]}

Activation of the CB2 receptor by **JWH-133** initiates a cascade of intracellular signaling events. As a G protein-coupled receptor (GPCR) linked to Gi/o proteins, its activation typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic adenosine

monophosphate (cAMP) levels.[1][3] This primary signaling event triggers downstream pathways, including the modulation of Mitogen-Activated Protein Kinase (MAPK) pathways (ERK1/2, JNK, and p38) and the suppression of the Nuclear Factor-kappa B (NF-κB) pathway, a critical transcription factor for pro-inflammatory gene expression.[1][4] By inhibiting NF-κB signaling, **JWH-133** can reduce the production of inflammatory cytokines such as TNF-α, IL-1β, and IL-6.[1]

Data Presentation

The following tables summarize the quantitative effects of **JWH-133** on various immune cell parameters as documented in preclinical studies.

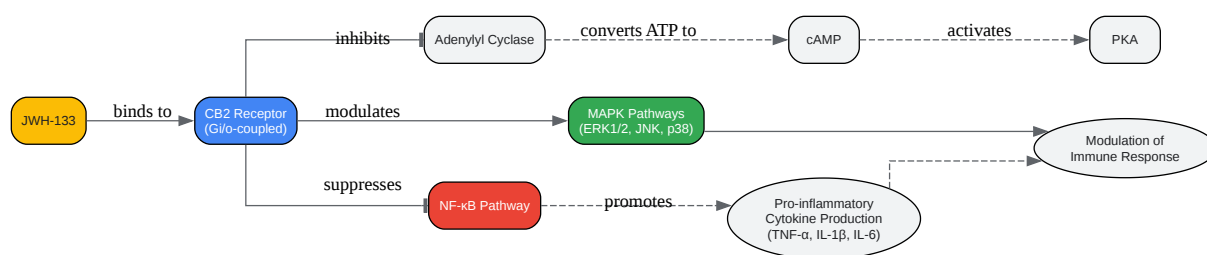
Table 1: Effects of **JWH-133** on Macrophage and Dendritic Cell Function

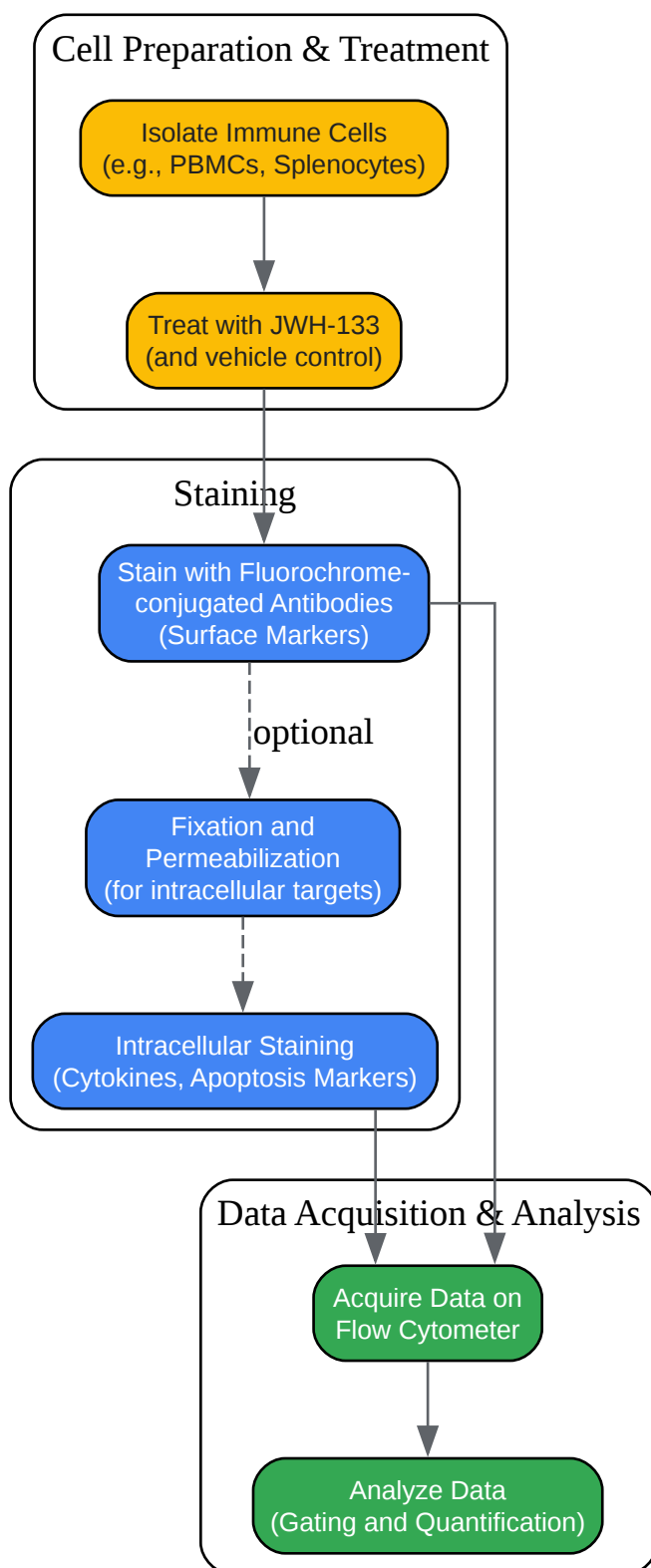
Cell Type	Treatment	Marker/Cytokine	Change
RAW264.7 cells	JWH-133 + LPS	IL-6	↓
RAW264.7 cells	JWH-133 + LPS	iNOS	↓
RAW264.7 cells	JWH-133 + LPS	IL-10	↑
Murine Dendritic Cells	JWH-133	TLR4 expression	↓

Table 2: Effects of **JWH-133** on T-Cell Function and Cytokine Production

Cell Type	Treatment	Cytokine/Marker	Change
Murine Leukocytes	JWH-133 (in vivo)	IFN-γ	↓
Murine Leukocytes	JWH-133 (in vivo)	TNF-α	↓
Murine Leukocytes	JWH-133 (in vivo)	IL-6	↓
Murine Leukocytes	JWH-133 (in vivo)	IL-10	↓
Murine T-cells	O-1966 (CB2 agonist)	IL-10	↑
Murine T-cells	O-1966 (CB2 agonist)	Tregs (FoxP3+)	↑

Mandatory Visualizations





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